

Proper Disposal of Catharanthine Tartrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Catharanthine Tartrate

Cat. No.: B15577700

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Disclaimer: This document provides guidance on the proper disposal of **Catharanthine Tartrate** based on publicly available safety data sheets and general chemical waste disposal regulations. It is not a substitute for a thorough review of your institution's specific policies and consultation with your Environmental Health and Safety (EHS) department. Always adhere to federal, state, and local regulations.

The proper disposal of **Catharanthine Tartrate**, an indole alkaloid used in pharmaceutical research, is crucial for maintaining a safe laboratory environment and ensuring environmental protection. Disposal procedures should be dictated by the chemical's hazard classification and applicable regulations.

Immediate Safety and Logistical Information

Before handling **Catharanthine Tartrate** for disposal, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^[1] Work in a well-ventilated area, such as a fume hood, to avoid inhalation of any dust or aerosols.^{[2][3]}

Key Logistical Steps:

- **Consult Your EHS Department:** Before beginning any disposal process, contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to understand local and state regulations.
- **Waste Segregation:** Do not mix **Catharanthine Tartrate** waste with other chemical waste streams unless explicitly approved by your EHS department.^[4] Incompatible materials can lead to dangerous reactions.
- **Proper Labeling:** All containers holding **Catharanthine Tartrate** for disposal must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**Catharanthine Tartrate**," and the date of waste generation.^[4]^[5]

Hazard Classification Summary

Safety Data Sheets (SDS) from various suppliers provide differing hazard classifications for **Catharanthine Tartrate**. This variability underscores the importance of consulting the specific SDS for the product you are using and treating the substance with caution.

Hazard Classification	MedChemExpress ^[3]	LGC Standards ^[6]	Cayman Chemical
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Acute Tox. 4 (Harmful if swallowed)	Not Classified
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Not Classified	Not Classified
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	Not Classified	Not Classified
Respiratory Tract Irritation	Category 3 (May cause respiratory irritation)	Not Classified	Not Classified

Due to the potential for acute toxicity and irritation, it is prudent to handle **Catharanthine Tartrate** as a hazardous chemical.

Step-by-Step Disposal Protocol

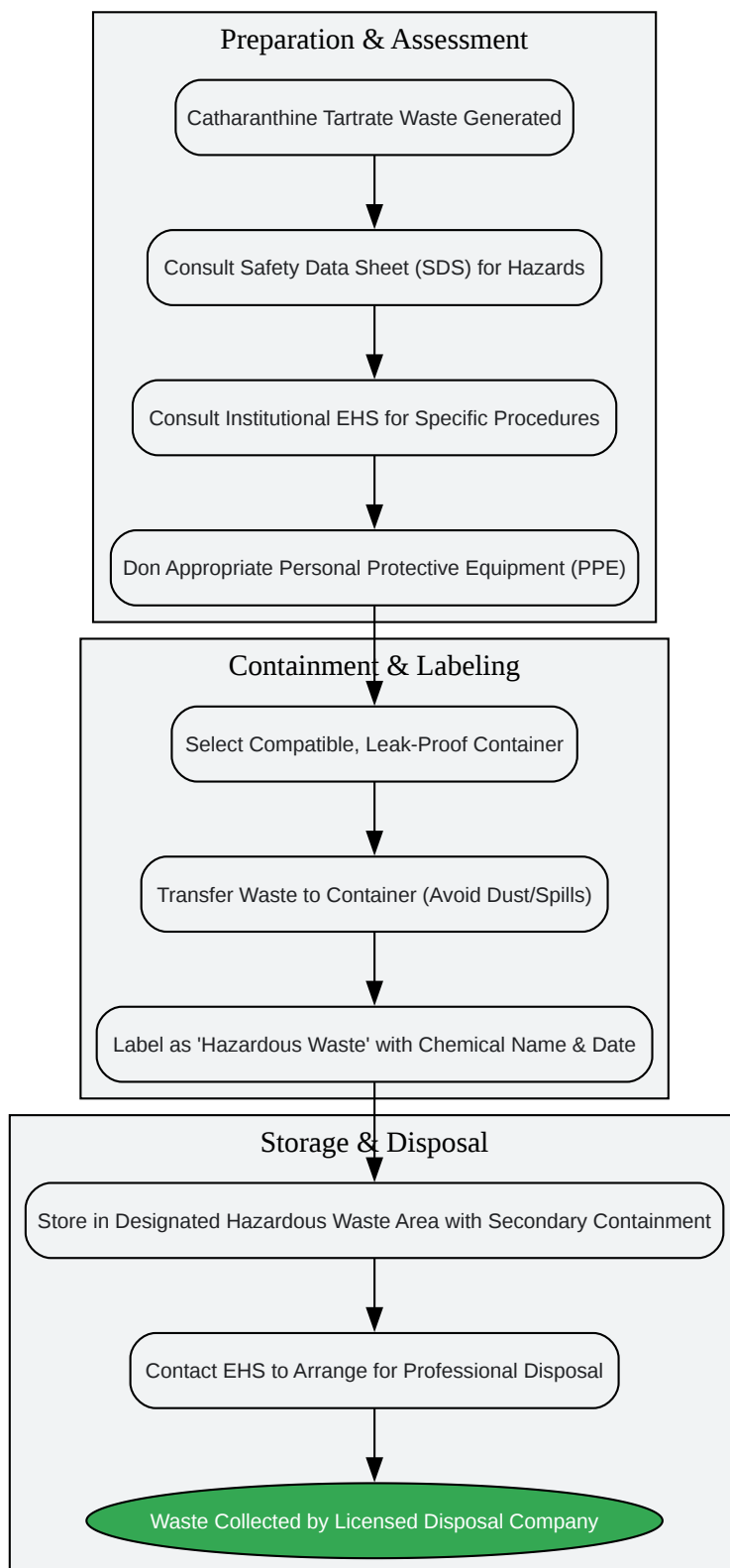
The recommended disposal method for **Catharanthine Tartrate** is to engage a licensed professional waste disposal company.[2] Do not dispose of this chemical down the drain or in regular trash.[5][7]

Experimental Protocol for Preparing **Catharanthine Tartrate** for Disposal:

- Containment:
 - For solid waste, carefully sweep up the material, avoiding dust generation, and place it in a suitable, sealed container.[2]
 - For solutions, transfer the liquid to a compatible, leak-proof container.[4] Ensure the container is securely closed.[4]
- Labeling:
 - Affix a "Hazardous Waste" label to the container.[5]
 - Clearly write "**Catharanthine Tartrate**" and list any solvents or other chemicals present in the mixture.[5] Do not use abbreviations or chemical formulas.[5]
 - Include the name and contact information of the principal investigator or responsible party.[5]
- Storage:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
 - Ensure secondary containment is used to prevent spills.[4]
- Arranging for Disposal:
 - Contact your institution's EHS department or the designated chemical waste coordinator to arrange for pickup by a licensed hazardous waste disposal contractor.[2]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Catharanthine Tartrate**.



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Caption: Workflow for the proper disposal of **Catharanthine Tartrate**.

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